

# Oxine-Copper (CAS 10380-28-6): A Technical Guide

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## Compound of Interest

Compound Name: Oxine-copper

Cat. No.: B1143693

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**Oxine-copper**, also known as copper 8-quinolinolate or bis(8-quinolinolato)copper(II), is a stable metal complex with the CAS number 10380-28-6. Historically, it has been recognized for its potent, broad-spectrum antimicrobial properties, leading to its widespread use as a fungicide and bactericide in agriculture and as a preservative for materials like wood, paper, and textiles. [1] The biological activity of **Oxine-copper** stems from its multi-site mechanism of action, primarily involving the chelation of essential metal ions, disruption of enzyme functions, damage to cellular membranes, and denaturation of proteins and nucleic acids.[1] This guide provides a comprehensive overview of the physicochemical properties, toxicological profile, mechanism of action, and relevant experimental protocols for **Oxine-copper**, tailored for a scientific audience.

## Physicochemical Properties

**Oxine-copper** is a yellow-green to greenish-yellow crystalline powder.[2][3] It is notable for its insolubility in water and most common organic solvents.[2][4] The compound's stability and low solubility contribute to its persistence and efficacy as a protective fungicide.

Table 1: Physicochemical Properties of **Oxine-Copper**

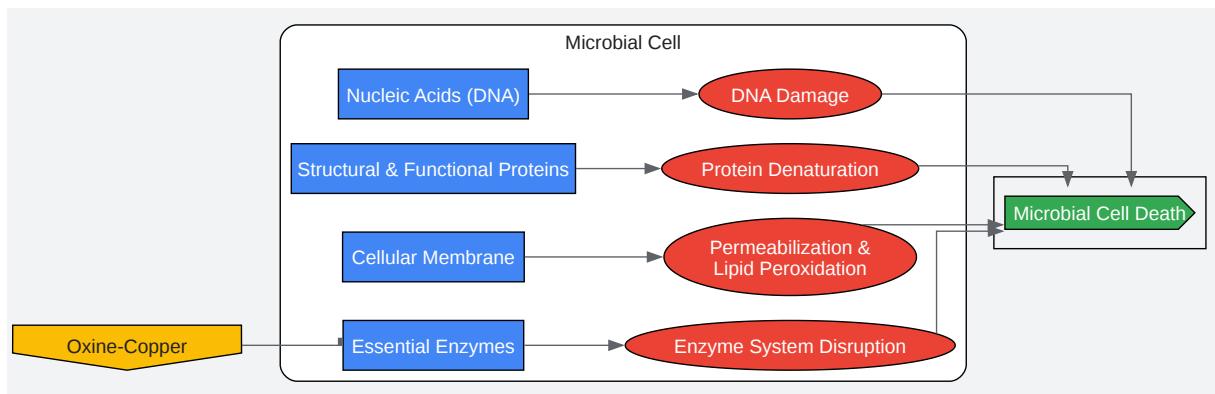
Property	Value	Source(s)
CAS Number	10380-28-6	<a href="#">[2]</a>
Molecular Formula	C <sub>18</sub> H <sub>12</sub> CuN <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	351.85 g/mol	<a href="#">[3]</a>
Appearance	Yellow-green crystalline solid/powder	<a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	240°C (decomposes)	<a href="#">[3]</a> <a href="#">[4]</a>
Decomposition Temp.	270°C	<a href="#">[2]</a> <a href="#">[5]</a>
Density	1.63 - 1.68 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Water Solubility	Insoluble / None	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
LogP (Octanol/Water)	2.46	<a href="#">[2]</a> <a href="#">[5]</a>

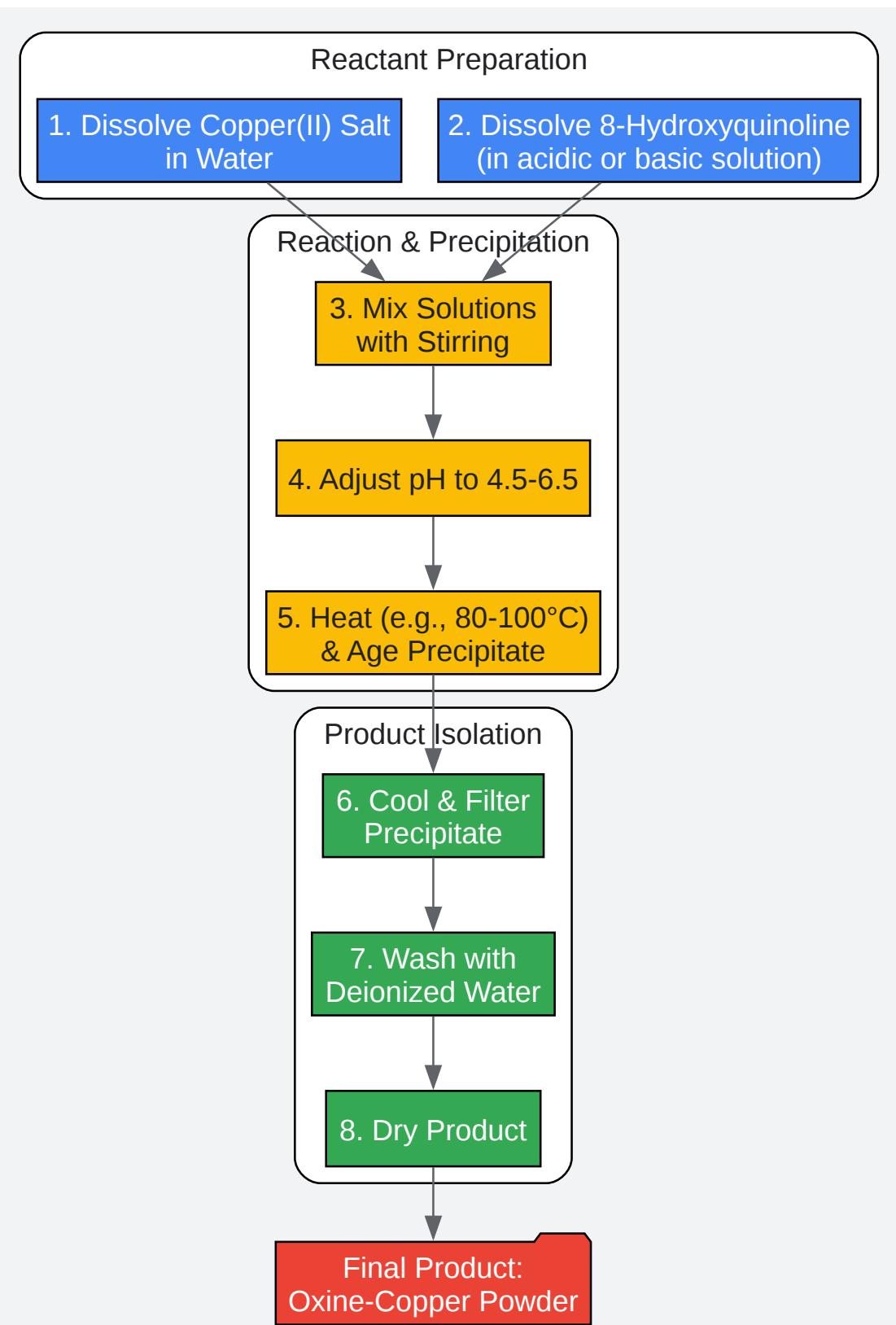
## Mechanism of Action

The antimicrobial activity of **Oxine-copper** is not attributed to a single, specific target but rather to a multi-pronged attack on microbial cells. This non-specific nature is a key factor in its effectiveness against a wide range of fungal and bacterial pathogens.[\[1\]](#) The primary mechanisms are detailed below.

- Chelation of Metal Ions & Enzyme Disruption: The core mechanism involves the chelation of essential metal ions within the microbial cell. The 8-hydroxyquinoline ligand is a powerful chelating agent that can bind to metal ions that serve as critical cofactors for various enzymes, thereby disrupting vital metabolic pathways.[\[1\]](#)
- Cellular Membrane Damage: **Oxine-copper** compromises the integrity of cellular membranes.[\[1\]](#) This leads to increased permeability, leakage of intracellular components, and can induce lipid peroxidation, further damaging the membrane structure.
- Protein Denaturation: The compound can interact with proteins, leading to their denaturation and loss of function.[\[1\]](#) This non-specific interaction affects structural proteins and enzymes alike.

- Nucleic Acid Damage: **Oxine-copper** has been shown to cause denaturation and damage to DNA, interfering with replication and transcription processes essential for microbial survival and proliferation.[\[1\]](#)



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